

Application Notes and Protocols for High-Throughput Screening with Anticancer Agent 119

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Compound of Interest

Compound Name: *Anticancer agent 119*

Cat. No.: *B15583170*

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Introduction

Anticancer agent 119, also identified as compound 13K, is a novel 2-benzoxazolyl hydrazone derivative that has demonstrated significant cytotoxic activity against a panel of human cancer cell lines.^[1] These application notes provide a comprehensive guide for the high-throughput screening (HTS) of **Anticancer agent 119**, including its known biological activities, detailed experimental protocols for cell viability assays, and a representative signaling pathway to guide further mechanistic studies.

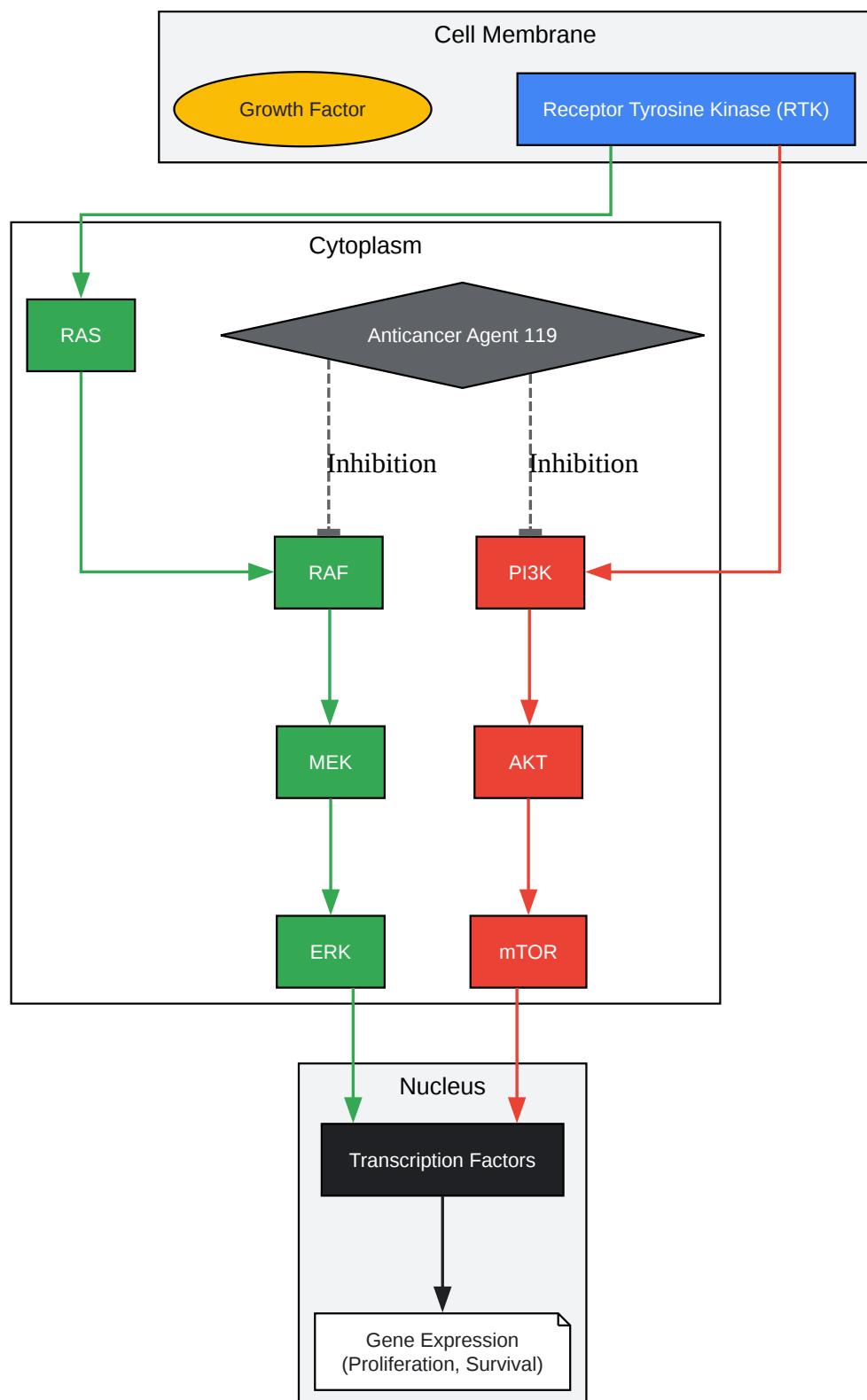
Biological Activity and Data Presentation

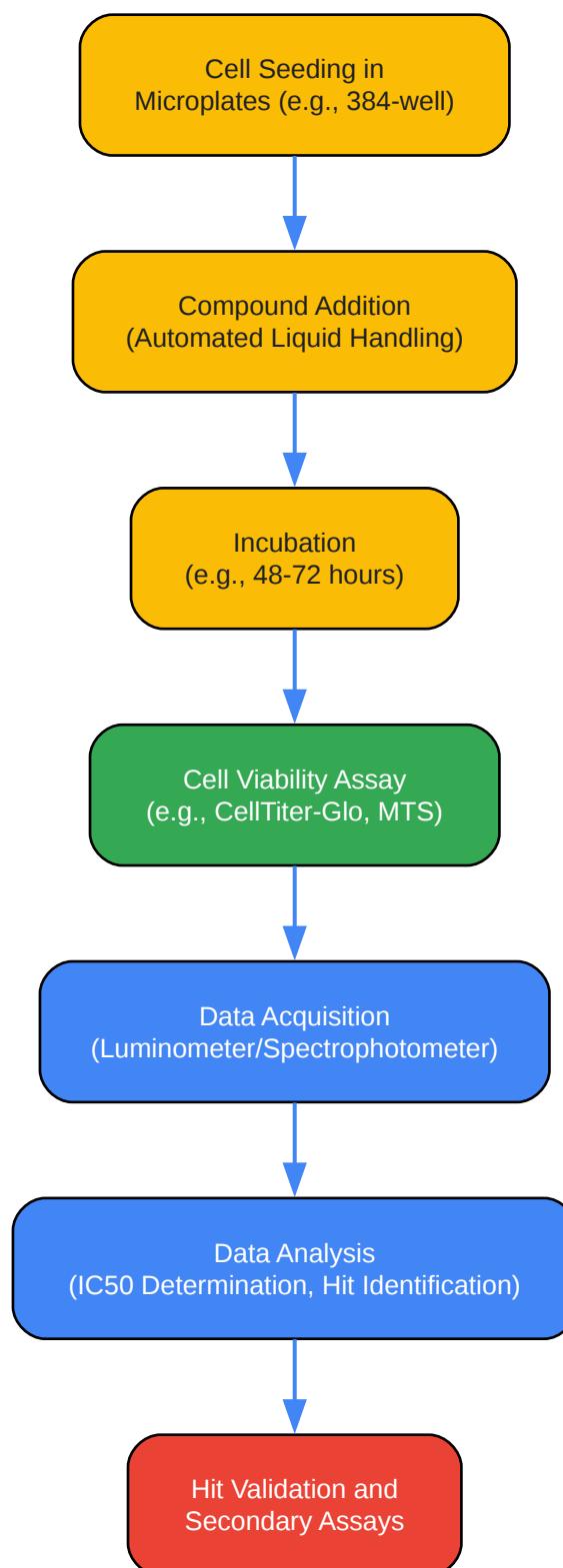
Anticancer agent 119 has shown potent growth-inhibitory effects on various cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, have been determined for several cell lines. This data is crucial for designing effective HTS campaigns and for selecting appropriate cell models for further investigation.

Cell Line	Cancer Type	IC50 (nM)
Butkitt	Burkitt's Lymphoma	30[1]
HT-29	Colorectal Cancer	40[1]
HeLa	Cervical Cancer	100[1]
CCRF-CEM	Acute Lymphoblastic Leukemia	140[1]

Postulated Signaling Pathway

While the precise molecular mechanism of **Anticancer agent 119** is still under investigation, many anticancer compounds exert their effects by modulating key signaling pathways that control cell proliferation, survival, and apoptosis. The following diagram illustrates a representative signaling pathway often implicated in cancer, which could be a potential target for agents like **Anticancer agent 119**.





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References

- 1. medchemexpress.com [medchemexpress.com]
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